

Docebenone (AA-861) Solubility & Storage

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Compound Focus: Docebenone

CAS No.: 80809-81-0

Cat. No.: S526475

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The table below summarizes key handling information for **Docebenone**, primarily sourced from supplier data and research publications [1].

Property	Details	Importance for Researchers
Molecular Weight	326.43 g/mol [1]	Required for molar solution calculations.
CAS Number	80809-81-0 [1] [2]	For precise chemical identification and ordering.
High-Solubility Solvent	DMSO (250 mg/mL, equivalent to 765.86 mM) [1]	Solvent of choice for preparing high-concentration stock solutions.
Critical Note on DMSO	Hygroscopic (readily absorbs water) [1]	Use newly opened, anhydrous DMSO to prevent stock solution degradation; aliquot for single use.
Recommended Stock Concentration	10-100 mM in DMSO [1]	A standard range for in vitro assays.
Solid Form Storage	-20°C for 3 years; 4°C for 2 years [1]	Ensures long-term stability of the powder.
Solution Storage	-80°C for 2 years; -20°C for 1 year [citation:1]	Protects dissolved compound from degradation; avoid repeated freeze-thaw

Property	Details	Importance for Researchers
		cycles.

Experimental Protocols for In Vitro and In Vivo Work

Here are detailed methodologies for using **Docebenone** in biological experiments, based on cited literature.

In Vitro Cell-Based Assay Protocol

This protocol is adapted from studies investigating **Docebenone**'s role as a 5-lipoxygenase (5-LO) inhibitor and its effects on cellular processes like LTB4 secretion and IL-8 production [1].

- **Stock Solution Preparation:** Dissolve **Docebenone** in anhydrous DMSO to create a 10-100 mM stock solution. Aliquot and store at -20°C or -80°C.
- **Dosing Cells:** Add the stock solution directly to your cell culture medium. Ensure the final concentration of DMSO does not exceed 0.1% (v/v) to maintain cell viability. Researchers have used a working concentration range of **10-200 µM** for in vitro studies [1].
- **Pre-incubation:** It is often recommended to pre-treat cells with **Docebenone** for a period (e.g., 1-2 hours) before applying any stimulant.
- **Assessment:** Analyze the inhibitory effect on 5-LO pathway products (e.g., LTB4) or other downstream effects like cytokine production (e.g., IL-8) using appropriate assays like ELISA [1].

In Vivo Administration Protocol

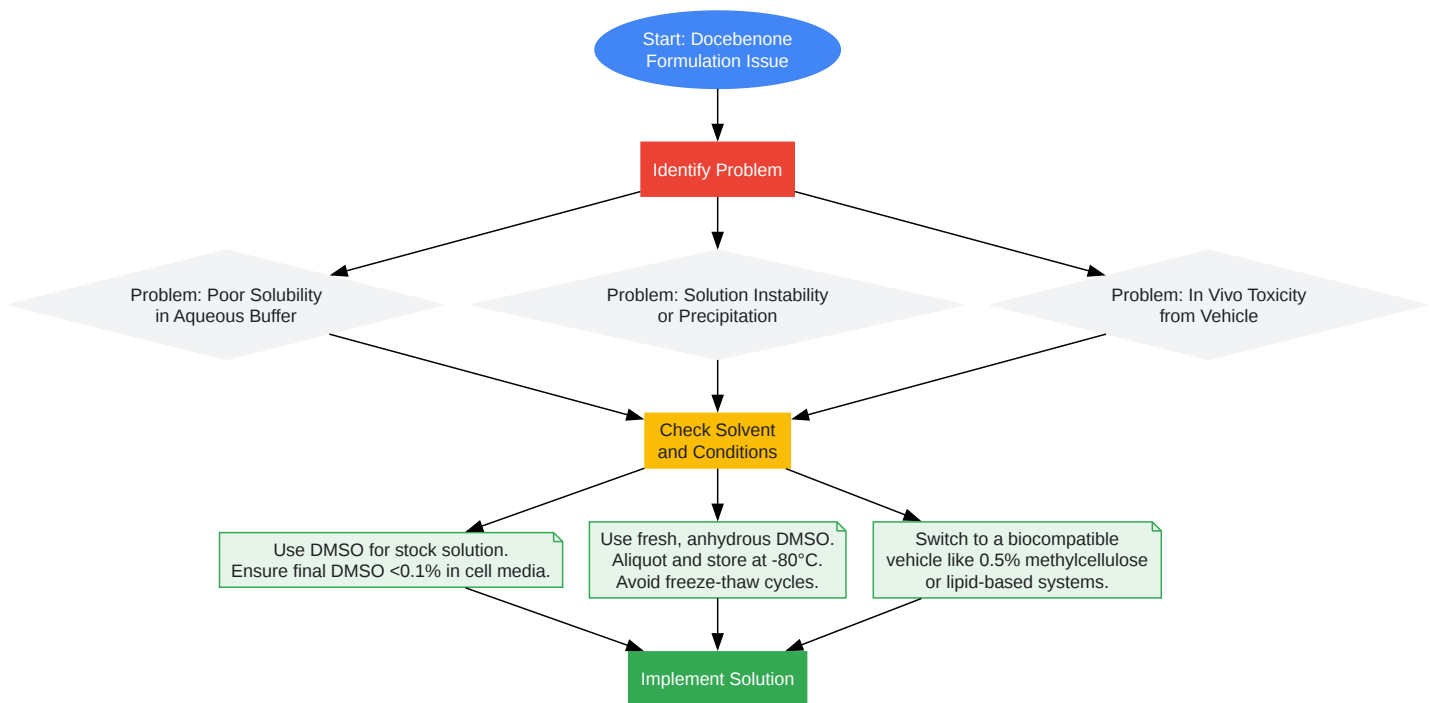
For animal studies, **Docebenone** can be administered orally. The following method is derived from a rat model of acute necrotizing pancreatitis [1].

- **Formulation for Oral Dosing (Example):**
 - Prepare a suspension by mixing **Docebenone** with a 0.5% methylcellulose or 0.1% Tween 80 solution.
 - Administer via oral gavage.
 - A single dose of **30 mg/kg** body weight has been used in rodent models [1].
- **Alternative Formulation for Intraperitoneal (IP) Injection:**
 - A more complex, biocompatible vehicle can be prepared for other routes:
 - 10% DMSO

- 40% Polyethylene Glycol 300 (PEG300)
 - 5% Tween-80
 - 45% Saline (0.9% NaCl)
- First, dissolve **Docenone** in DMSO, then sequentially add the other components with mixing. This formulation should be prepared fresh and used immediately [1].

Solvent Compatibility & Troubleshooting Guide

The following workflow and FAQs address common formulation challenges.



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Frequently Asked Questions (FAQs)

- **Q1: Docebenone precipitates when I add it to my aqueous cell culture medium. What should I do?**
 - **A:** This is expected. Always prepare a **concentrated stock solution in DMSO** first. When adding to the aqueous medium, vortex vigorously during the addition to ensure it disperses evenly. The final DMSO concentration should be kept below 0.1% to avoid cytotoxicity [1].
- **Q2: My stock solution in DMSO loses efficacy over time. How can I prevent this?**
 - **A: Docebenone's** stability in solution can be compromised by moisture. **Use newly opened, anhydrous DMSO** for dissolution. Immediately aliquot the stock solution into single-use vials and store them at **-80°C**. Avoid repeated freezing and thawing [1].
- **Q3: I need an in vivo formulation for oral dosing in rodents that does not use DMSO. What are my options?**
 - **A:** DMSO is not suitable for oral administration. You can suspend the compound in a **0.5% methylcellulose or 0.1% Tween 80** solution. For better tolerability and absorption, especially with compounds prone to gastric irritation, **lipid-based formulations** (e.g., using phosphatidylcholine) have been successfully employed for other sensitive drugs and are a viable strategy to explore [3].
- **Q4: How can I quickly test if a new solvent or excipient is compatible with Docebenone?**
 - **A:** You can perform a simple **solvent compatibility test**:
 - **Prepare:** Place a small amount of **Docebenone** in a clear glass vial.
 - **Expose:** Add enough solvent to submerge the compound.
 - **Incubate:** Keep the vial at a warm, stable temperature (e.g., 37°C or 50°C) for 24-48 hours, agitating occasionally.
 - **Evaluate:** Check for any **changes in color, clarity, the formation of precipitate, or gelling** [4]. This helps identify obvious incompatibilities before committing to a full experiment.

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References

1. Docebenone (AA 861) | Lipoxygenase Inhibitor [[medchemexpress.com](https://www.medchemexpress.com)]
2. DOCEBENONE - SAS [sas.cmdm.tw]
3. A Quick Approach for Evaluation of Drug-Excipient ... [[drug-dev.com](https://www.drug-dev.com)]
4. Saving time with solvent compatibility testing [[massdevice.com](https://www.massdevice.com)]

To cite this document: Smolecule. [Docebenone (AA-861) Solubility & Storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b526475#docebenone-solvent-compatibility>]

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